

# Preparing a stock solution of Osbpl7-IN-1 for research

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## Compound of Interest

Compound Name: *Osbpl7-IN-1*

Cat. No.: *B8714938*

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## Application Notes and Protocols for Osbpl7-IN-1

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Osbpl7-IN-1** is a potent and orally active inhibitor of the Oxysterol Binding Protein Like 7 (OSBPL7).[1][2] It functions by promoting the localization of ATP-binding cassette transporter A1 (ABCA1) to the plasma membrane, which in turn enhances cholesterol efflux from cells.[1][2][3][4] This activity is achieved without altering the mRNA expression of ABCA1.[1][2] Research has demonstrated the potential of **Osbpl7-IN-1** in models of proteinuric kidney disease, where it has been shown to normalize proteinuria and prevent the decline of renal function.[1][2]

Structurally, OSBPL7 is a member of the oxysterol-binding protein family and contains an N-terminal pleckstrin homology domain and a highly conserved C-terminal OSBP-like sterol-binding domain. Studies have indicated that a deficiency in OSBPL7 can lead to endoplasmic reticulum (ER) stress-mediated apoptosis in podocytes, highlighting the protein's crucial role in cellular homeostasis.[5][6][7][8]

This document provides detailed protocols for the preparation of **Osbpl7-IN-1** stock solutions for use in both in vitro and in vivo research settings.

### Chemical Properties

A summary of the key chemical properties of **Osbpl7-IN-1** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>20</sub> H <sub>19</sub> Cl <sub>2</sub> F <sub>3</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	463.28 g/mol
CAS Number	1269826-44-9
Appearance	Crystalline solid, powder
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)

## Stock Solution Preparation

### Materials

- **Osbpl7-IN-1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Sterile pipette tips

### Protocol for 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Osbpl7-IN-1** in DMSO, a common starting concentration for in vitro experiments.

- **Acclimatization:** Allow the vial of **Osbpl7-IN-1** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.

- **Weighing:** Carefully weigh out the desired amount of **OsbpI7-IN-1** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.63 mg of the compound (Molecular Weight = 463.28 g/mol ).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder. For the 1 mL of 10 mM stock solution example, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, brief sonication in a water bath may be used to aid dissolution.<sup>[9]</sup> Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.<sup>[9]</sup>
- **Storage:** Store the aliquoted stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[2]</sup> The powdered form of **OsbpI7-IN-1** should be stored at -20°C.<sup>[9]</sup>

## Quantitative Data Summary

Parameter	Value
Stock Concentration	10 mM
Solvent	Anhydrous DMSO
Short-Term Storage	-20°C (up to 1 month)
Long-Term Storage	-80°C (up to 6 months)
Powder Storage	-20°C

## Experimental Protocols

### In Vitro Dilution for Cell-Based Assays

For most cell-based assays, the final concentration of DMSO in the cell culture medium should be kept below 0.1% (v/v) to minimize solvent-induced cytotoxicity.

- Thawing: Thaw a single aliquot of the 10 mM **OsbpI7-IN-1** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in DMSO to achieve an intermediate concentration that can be easily added to your cell culture medium. It is advisable to perform dilutions in DMSO rather than directly in aqueous buffers to prevent precipitation.
- Final Dilution: Add the desired volume of the diluted **OsbpI7-IN-1** solution to the cell culture medium to reach the final working concentration. For example, to achieve a final concentration of 10  $\mu$ M in 1 mL of media, you would add 1  $\mu$ L of the 10 mM stock solution. Ensure thorough mixing.
- Control: Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the cell culture medium without the inhibitor.

## Signaling Pathways and Experimental Workflows

### OsbpI7-IN-1 Mechanism of Action

**OsbpI7-IN-1** inhibits OSBPL7, leading to an increased presence of the ABCA1 transporter at the plasma membrane. This enhances the efflux of cholesterol from the cell.

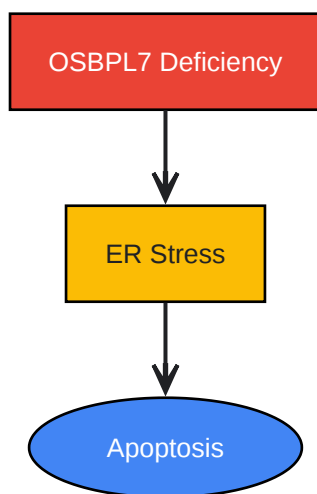


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Caption: Mechanism of **OsbpI7-IN-1** action.

### OSBPL7 Deficiency and ER Stress-Mediated Apoptosis

Deficiency of OSBPL7 has been shown to induce endoplasmic reticulum (ER) stress, which can subsequently trigger the apoptotic pathway.

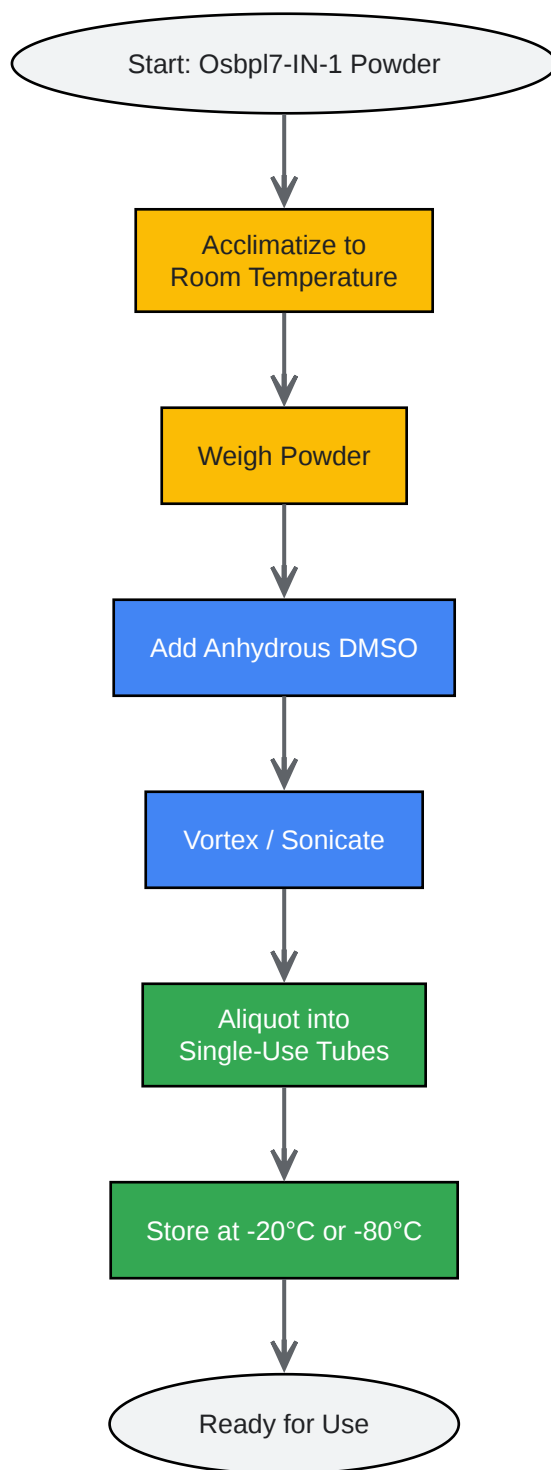


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Caption: OSBPL7 deficiency and apoptosis.

## Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in preparing a stock solution of **Osbp17-IN-1**.



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Caption: Stock solution preparation workflow.

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## References

- 1. OSBPL7-IN-1 | TargetMol [[targetmol.com](https://targetmol.com)]
- 2. medchemexpress.com [[medchemexpress.com](https://medchemexpress.com)]
- 3. Scholars@Duke publication: Compounds targeting OSBPL7 increase ABCA1-dependent cholesterol efflux preserving kidney function in two models of kidney disease. [[scholars.duke.edu](https://scholars.duke.edu)]
- 4. Compounds targeting OSBPL7 increase ABCA1-dependent cholesterol efflux preserving kidney function in two models of kidney disease - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Oxysterol-binding protein-like 7 deficiency leads to ER stress-mediated apoptosis in podocytes and proteinuria - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 6. journals.physiology.org [[journals.physiology.org](https://journals.physiology.org)]
- 7. journals.physiology.org [[journals.physiology.org](https://journals.physiology.org)]
- 8. Oxysterol-binding protein-like 7 deficiency leads to ER stress-mediated apoptosis in podocytes and proteinuria - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. file.selleckchem.com [[file.selleckchem.com](https://file.selleckchem.com)]
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